

4D-175: A Gene Therapy Approach to Geographic Atrophy - A Comparative Analysis

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the investigational gene therapy 4D-175 with current treatment modalities for Geographic Atrophy (GA), supported by preclinical experimental data.

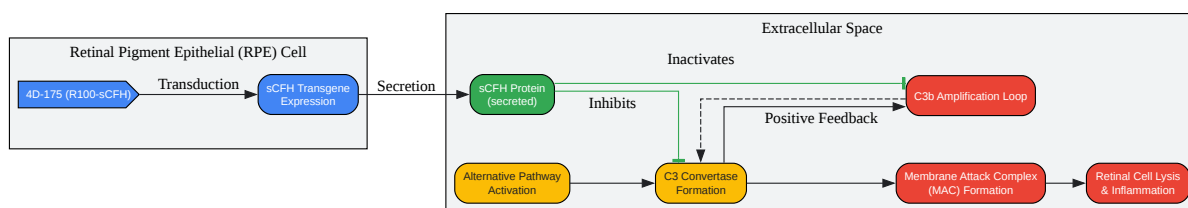
4D-175 is an investigational gene therapy developed by 4D Molecular Therapeutics (4DMT) for the treatment of Geographic Atrophy (GA) secondary to age-related macular degeneration (AMD).[1] Unlike current treatments that require frequent intravitreal injections of complement-inhibiting proteins, 4D-175 is designed as a single-injection therapy to provide continuous, long-term expression of a potent complement inhibitor directly within the retina.[2][3] However, as of early 2025, further investment in the preclinical development of 4D-175 has been paused by 4DMT, pending additional financing or partnerships, as the company prioritizes its late-stage clinical assets.[4]

Mechanism of Action: A Shift from Protein to Gene

Current FDA-approved treatments for GA, such as pegcetacoplan (Syfovre) and avacincaptad pegol (Izervay), work by directly inhibiting components of the complement system, a key driver of inflammation and cell death in GA.[5] These therapies require repeated intravitreal injections to maintain their therapeutic effect.

4D-175 employs a different strategy. It utilizes a proprietary adeno-associated virus (AAV) vector, R100, to deliver a transgene encoding a shortened, optimized version of human complement factor H (sCFH) to retinal cells.[1][2][3][6] Complement factor H (CFH) is a natural and powerful regulator of the alternative complement pathway.[5] Genetic variants that reduce CFH function are a major risk factor for developing AMD and GA.[2] By enabling retinal cells to produce their own sCFH, 4D-175 aims to restore normal complement regulation in the eye, thereby reducing the chronic inflammation that leads to retinal injury and vision loss.[1][2]

The diagram below illustrates the proposed signaling pathway and mechanism of action for 4D-175.



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Caption: Mechanism of 4D-175 in inhibiting the complement cascade in retinal cells.

Preclinical Functional Activity of 4D-175

The functional activity of 4D-175 has been assessed in preclinical studies, primarily using human induced pluripotent stem cell (iPSC)-derived retinal pigment epithelial (RPE) cells, a key cell type affected in GA.

In Vitro Studies in Human iPSC-derived RPE Cells

Transduction of human iPSC-derived RPE cells with 4D-175 demonstrated a dose-dependent expression and secretion of the sCFH protein.[7] The functional consequence of this sCFH

expression was a significant reduction in the formation of the membrane attack complex (MAC), a terminal product of the complement cascade that damages cells.[7] Quantitative analysis by flow cytometry showed a 75% to 95% reduction in the proportion of MAC-positive RPE cells compared to non-transduced cells following complement activation.[5][7]

Cell Line	Assay	Outcome Measure	Result
Human iPSC-derived RPE cells	ELISA	Secreted sCFH protein	Dose-dependent expression and secretion
Human iPSC-derived RPE cells	Flow Cytometry / Immunocytochemistry	Membrane Attack Complex (MAC) formation	75-95% reduction in MAC-positive cells

In Vivo and Preclinical Proof-of-Concept

Intravitreal administration of 4D-175 to non-human primates was reported to be well-tolerated, with no significant toxicities or ocular inflammation observed.[7] Furthermore, the therapeutic concept of using AAV-delivered sCFH has been validated in mouse models of other complement-mediated diseases, such as atypical hemolytic uremic syndrome (aHUS) and C3 glomerulopathy.[1][2][8] In these models, AAV-sCFH treatment led to a recovery from complement dysregulation, a reduction in organ damage, and improved survival.[1][2][8]

Experimental Protocols

Detailed methodologies for the key in vitro experiments are crucial for evaluating the presented data.

Transduction of RPE cells and Complement Activation

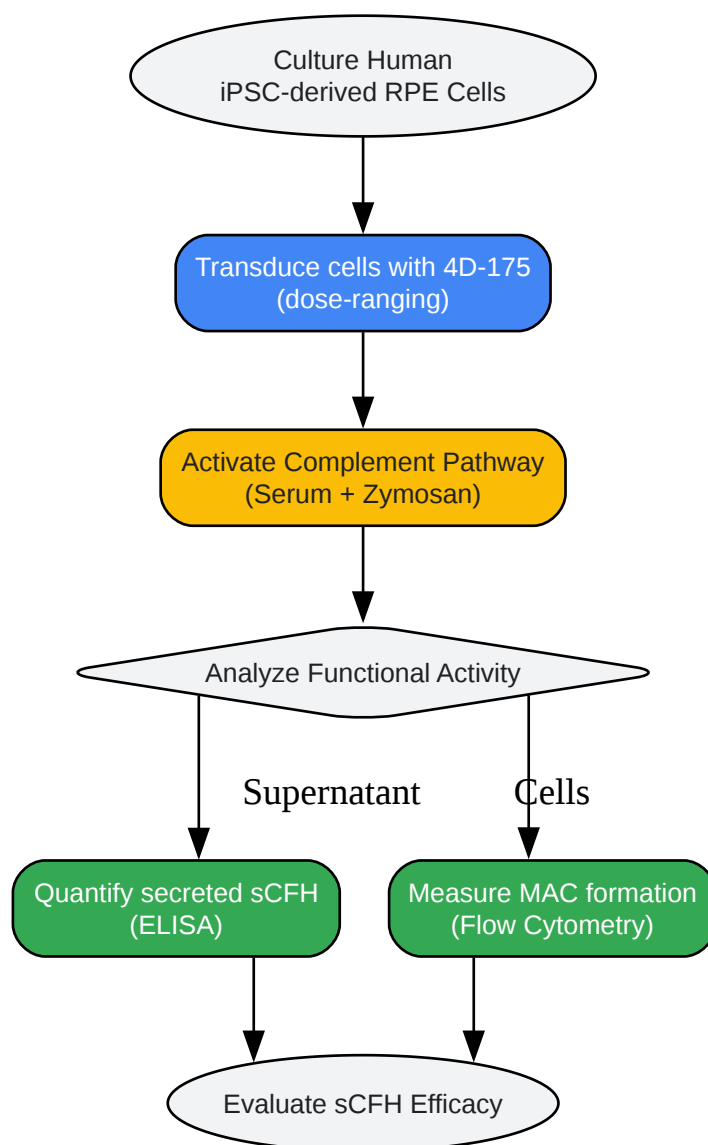
- **Cell Culture:** Human iPSC-derived RPE cells were cultured under standard conditions.
- **Transduction:** Cells were transduced with varying doses of 4D-175.
- **Complement Activation:** To assess the functional activity of the expressed sCFH, the complement pathway was activated by adding 1% serum and 0.5 mg/mL zymosan to the culture media.[7]

- Analysis: Following activation, the cells and supernatant were collected for analysis.

Quantification of sCFH and MAC Formation

- sCFH Secretion (ELISA): The concentration of secreted sCFH protein in the cell culture supernatant was quantified using a standard enzyme-linked immunosorbent assay (ELISA).
[\[7\]](#)
- MAC Formation (Flow Cytometry & Immunocytochemistry): The formation of the membrane attack complex on the surface of the RPE cells was analyzed by immunocytochemistry and quantified using flow cytometry with an antibody specific for MAC.[\[7\]](#)

The workflow for these preclinical experiments is outlined in the diagram below.



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Caption: Workflow for in vitro functional assessment of 4D-175 in RPE cells.

Comparison with Alternatives

The primary advantage of 4D-175 over existing therapies is its potential for a one-time, durable treatment effect, which would significantly reduce the treatment burden for patients with GA who currently require frequent eye injections.[2]

Feature	4D-175 (Investigational)	Approved Complement Inhibitors (e.g., Syfovre, Izervay)
Therapeutic Agent	AAV gene therapy encoding sCFH	Protein/Peptide-based inhibitors
Mechanism	Enables endogenous, continuous production of a complement inhibitor	Direct, transient inhibition of complement proteins
Administration	Single intravitreal injection (proposed)	Monthly or bi-monthly intravitreal injections
Durability	Potentially long-term effect from a single dose	Effect is transient, requiring repeat dosing
Development Stage	Preclinical; IND cleared, but investment paused[2][4]	Approved and commercially available

Conclusion

4D-175 represents a promising, next-generation approach to treating Geographic Atrophy by addressing the underlying genetic risk factors and aiming to provide a durable therapeutic effect with a single administration. Preclinical data in a relevant human cell model have demonstrated its intended mechanism of action—the expression of functional sCFH protein that effectively inhibits the complement cascade. While the recent pause in its development introduces uncertainty, the scientific premise and the strong preclinical data highlight the potential of gene therapy to revolutionize the management of chronic retinal diseases like GA. The upcoming Phase 1 GAZE clinical trial, should it proceed, will be critical in determining the safety and biological activity of this novel therapeutic in patients.[2][8][9]

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